

A Comparative Analysis of NO-711: A Potent GAT-1 Inhibitor

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Compound of Interest

Compound Name: NO-711ME

Cat. No.: B15575918

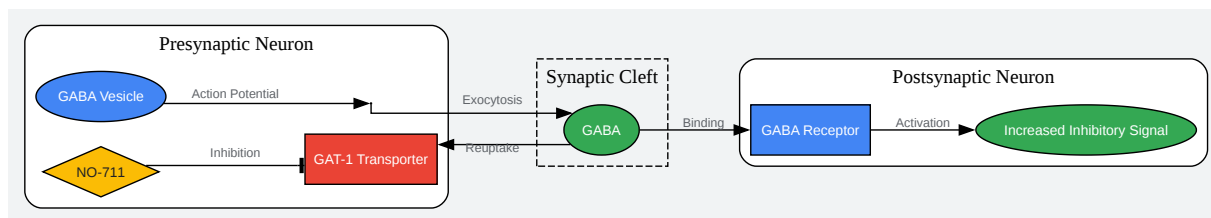
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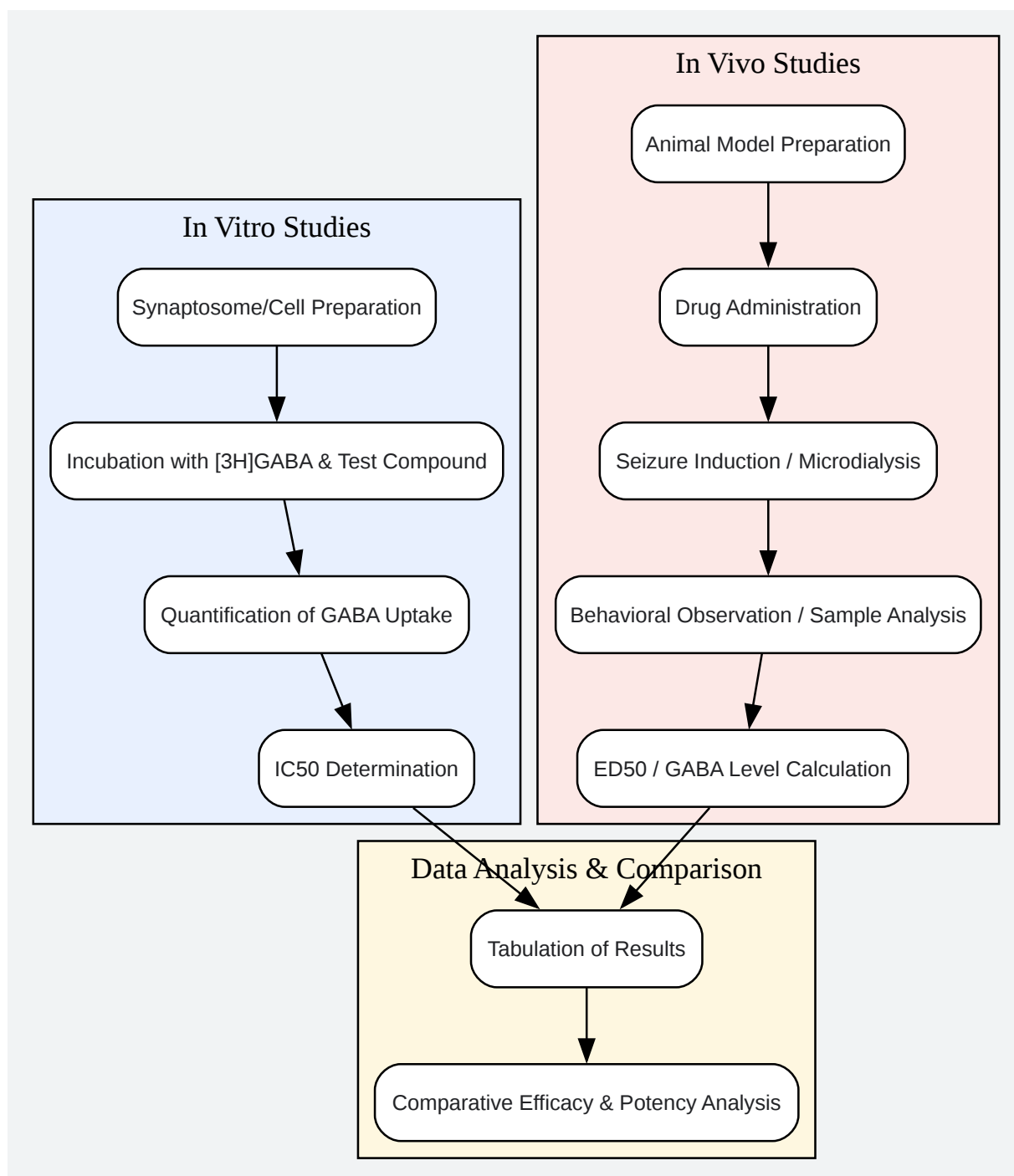
For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive cross-study comparison of NO-711 (also known as NNC-711), a selective GABA transporter 1 (GAT-1) inhibitor, with other alternative GABA reuptake inhibitors. The information presented herein is intended to support research and development efforts by offering a consolidated overview of key performance data, experimental methodologies, and the underlying mechanism of action.

Mechanism of Action: GAT-1 Inhibition

NO-711 exerts its effects by selectively inhibiting the GAT-1 transporter, which is primarily responsible for the reuptake of the neurotransmitter gamma-aminobutyric acid (GABA) from the synaptic cleft into presynaptic neurons and surrounding glial cells. By blocking this reuptake mechanism, NO-711 effectively increases the concentration and prolongs the action of GABA in the synapse. This enhancement of GABAergic neurotransmission, the primary inhibitory pathway in the central nervous system, is the basis for its anticonvulsant and other neurological effects.





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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com

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